

Technical Support Center: Handling and Storage of Air-Sensitive tert-Butylamine

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Compound of Interest

Compound Name: *tert-Butylamine*

Cat. No.: B042293

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of air-sensitive **tert-Butylamine**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **tert-Butylamine**?

A1: **tert-Butylamine** is a highly flammable, corrosive, and toxic liquid.^{[1][2][3]} Key hazards include:

- **Flammability:** It is a highly flammable liquid and vapor, with a low flash point.^{[3][4][5]} Vapors can form explosive mixtures with air and may travel a considerable distance to an ignition source.^[6]
- **Corrosivity:** It causes severe skin burns and serious eye damage upon contact.^{[1][3]} Ingestion can lead to chemical burns in the oral cavity and gastrointestinal tract.^{[1][6]}
- **Toxicity:** It is harmful or fatal if swallowed, inhaled, or absorbed through the skin.^{[1][2][6]} Inhalation can cause irritation to the nose, mouth, and lungs, and repeated exposure may lead to bronchitis.^{[7][8]}

Q2: How should **tert-Butylamine** be stored?

A2: Proper storage is crucial to maintain the chemical's integrity and ensure safety.

- Atmosphere: Handle and store under an inert gas like nitrogen or argon to prevent degradation from air and moisture.[9]
- Temperature: Store in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[9][10][11] Recommended storage temperature is below 35°C.[10]
- Containers: Keep the container tightly closed in its original packaging.[4][6][11] Do not use mild steel or galvanized containers.[1] Ensure proper grounding and bonding of containers to prevent static discharge.[4][8]
- Location: Store in an approved flame-proof area.[1][6] Do not store in pits, basements, or areas where vapors may be trapped.[6]

Q3: What materials are incompatible with **tert-Butylamine**?

A3: Avoid contact with the following materials to prevent hazardous reactions:

- Strong oxidizing agents (e.g., nitrates, peroxides, chlorine)[1][2][6][12]
- Strong acids[1][2][12]
- Copper, aluminum, and their alloys[1]
- Isocyanates, halogenated organics, peroxides, phenols, epoxides, anhydrides, and acid halides[2][7]

Q4: What should I do in case of a spill?

A4: In the event of a spill, immediate action is required:

- Minor Spills: Remove all ignition sources.[1][6] Clean up spills immediately using an inert absorbent material like dry sand.[13] Ensure adequate ventilation.[11]
- Major Spills: Evacuate the area and move upwind.[1][6] Alert emergency responders, providing the location and nature of the hazard.[1] Prevent the spill from entering drains.[3][6]

Q5: What personal protective equipment (PPE) is required when handling **tert-Butylamine**?

A5: Comprehensive PPE is mandatory to prevent exposure.

- Eye/Face Protection: Wear chemical goggles and a full-face shield.[\[1\]](#)
- Skin Protection: Use chemical-resistant gloves and protective clothing to prevent skin contact.[\[1\]](#)[\[10\]](#)
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary, especially when working outside a fume hood or in areas with insufficient ventilation.[\[1\]](#)[\[12\]](#)

Troubleshooting Guide

Issue 1: The container of **tert-Butylamine** is bulging.

- Cause: **tert-Butylamine** is a low-boiling-point substance.[\[1\]](#) Storage at elevated temperatures can cause pressure buildup inside a sealed container.[\[1\]](#)[\[6\]](#)
- Solution:
 - Carefully move the container to a cool, well-ventilated area.
 - Allow the container to cool down.
 - Vent the container periodically and carefully in a chemical fume hood to release excess pressure.[\[1\]](#)

Issue 2: The **tert-Butylamine** has a yellow or brown discoloration.

- Cause: Discoloration can indicate product degradation due to exposure to air or impurities.
- Solution:
 - Ensure that the product has been stored under an inert atmosphere as recommended.
 - If purity is critical for your application, it is advisable to use a fresh, unopened container.

- Review your handling procedures to ensure that air and moisture are not introduced during transfer.

Issue 3: I observe a strong ammonia-like odor in the storage area.

- Cause: A strong odor likely indicates a leak or a spill from a container. **tert-Butylamine** has a characteristic ammonia-like odor.[\[7\]](#)[\[10\]](#)
- Solution:
 - Wearing appropriate PPE, inspect all containers for leaks.
 - Check for any recent spills that may not have been fully cleaned.
 - Ensure the storage area is well-ventilated.[\[10\]](#) If the odor persists, move the material to a more secure location and notify safety personnel.

Quantitative Data Summary

Property	Value	Reference(s)
Boiling Point	46 °C / 114.8 °F @ 760 mmHg	[5]
Flash Point	-8 °C / 17.6 °F	[5]
Autoignition Temperature	380 °C / 716 °F	[5]
Explosive Limits (in air)	Lower: 1.7% Upper: 8.9%	[5]
Vapor Density	2.5 (Air = 1)	[5]
Specific Gravity	0.690	[5]

Experimental Protocols

Protocol 1: Safe Transfer of **tert-Butylamine** Under an Inert Atmosphere

This protocol outlines the steps for safely transferring **tert-Butylamine** from a supplier bottle to a reaction vessel using a syringe, while maintaining an inert atmosphere to prevent exposure to air.

Materials:

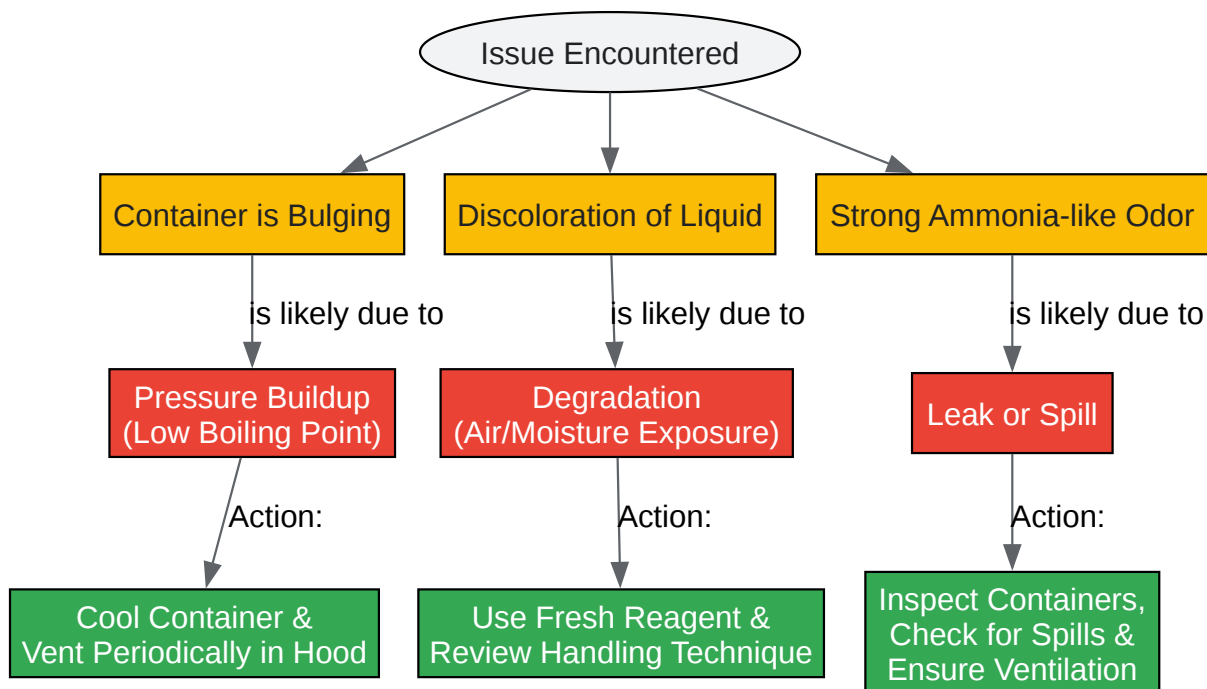
- Schlenk line or manifold with a supply of inert gas (Nitrogen or Argon)
- Supplier bottle of **tert-Butylamine** with a septum-sealed cap
- Dry, clean syringe and a long needle
- Dry, clean reaction vessel (e.g., round-bottom flask) fitted with a rubber septum
- "Exit" or "bleed" needle

Procedure:

- Prepare the Reaction Vessel:
 - Flame-dry the reaction vessel under vacuum or oven-dry it to remove any moisture.[\[14\]](#)
[\[15\]](#)
 - Allow the vessel to cool to room temperature under a positive pressure of inert gas.
 - Insert a rubber septum into the neck of the flask.
 - Insert an exit needle connected to a bubbler to maintain a slight positive pressure of inert gas.[\[14\]](#)[\[15\]](#)
- Prepare the Syringe:
 - Take a clean, dry syringe and needle.
 - Flush the syringe with inert gas by drawing a full volume of gas from the inert gas line and expelling it.[\[14\]](#) Repeat this process three times.
- Transfer the Liquid:
 - Pierce the septum of the **tert-Butylamine** supplier bottle with the needle of the flushed syringe.

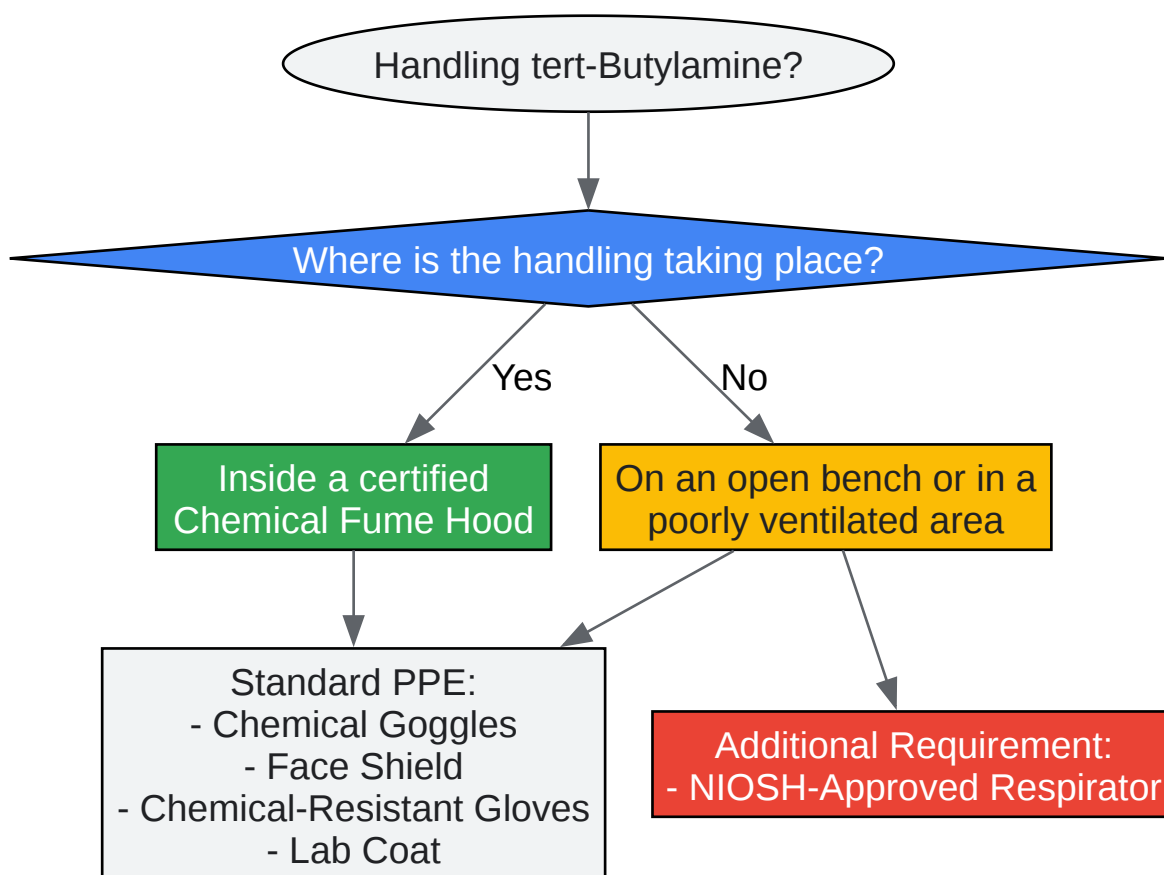
- Slowly withdraw the desired volume of **tert-Butylamine**. It is good practice to draw a slightly larger volume than needed.
- Invert the syringe and carefully push the plunger to expel any gas bubbles and adjust to the exact volume.^[16]
- Withdraw a small "buffer" of inert gas from the headspace of the supplier bottle into the syringe.^{[14][17]} This prevents the reactive liquid from being at the tip of the needle during transfer.
- Withdraw the syringe from the supplier bottle and insert the needle through the septum of the reaction vessel.
- First, inject the inert gas buffer, then slowly dispense the **tert-Butylamine** into the reaction vessel.^[17]
- Once the transfer is complete, withdraw a small amount of inert gas from the reaction vessel headspace into the syringe before removing the needle. This will clear the needle of any residual liquid.
- Remove the syringe and immediately quench any residual reagent in the syringe by injecting it into a suitable quenching solution (e.g., isopropanol).

Visualizations



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Caption: Troubleshooting workflow for common issues with **tert-Butylamine**.



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